

# Structural Classification of 3,3-Dimethyl-1-butanol

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 3,3-Dimethyl-1-butanol

CAS No.: 624-95-3

Cat. No.: S601054

Get Quote

In organic chemistry, alcohols are classified as primary, secondary, or tertiary based on the number of carbon atoms attached to the carbon that bears the hydroxyl (-OH) group [1].

- **Primary Alcohol:** The carbon with the -OH group is attached to **only one** other carbon atom [1] [2].
- **Secondary Alcohol:** The carbon with the -OH group is attached to **two** other carbon atoms.
- **Tertiary Alcohol:** The carbon with the -OH group is attached to **three** other carbon atoms [3] [4] [5].

The structure of **3,3-Dimethyl-1-butanol** is CC(C)(C)CCOH [6]. The carbon atom of the -OH group is at the end of the chain, bonded to one other carbon atom, which meets the definition of a primary alcohol.

The following diagram illustrates the structure and classification logic:

3,3-Dimethyl-1-butanol → Structural Formula: CC(C)(C)CCOH → -OH Carbon (C1) → Attached to one other Carbon → Classification: Primary Alcohol

Click to download full resolution via product page

Diagram showing the structural classification of **3,3-Dimethyl-1-butanol** as a primary alcohol.

It's important to note that one chemical supplier webpage incorrectly classifies it as a tertiary alcohol [7]. However, this is contradicted by authoritative sources like Wikipedia, NIST, and fundamental chemistry educational resources which align with the structural analysis confirming its status as a primary alcohol [1] [6] [8].

## Key Physical Property Data

The table below summarizes the key physical properties of **3,3-Dimethyl-1-butanol**:

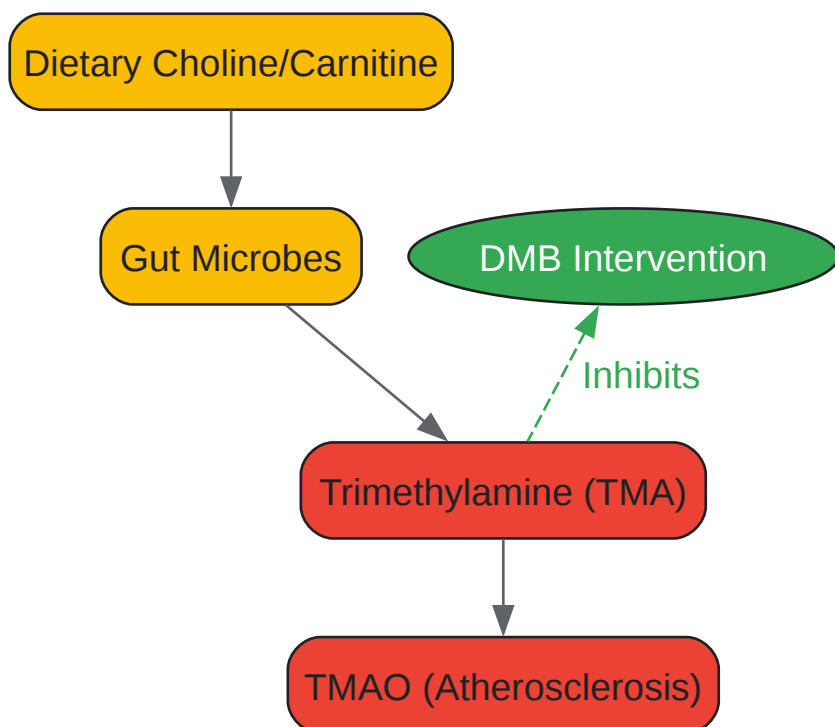
Property	Value
CAS Registry Number	624-95-3 [6] [8] [7]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O [6] [8] [7]
Molar Mass	102.17 - 102.18 g/mol [8] [7] [9]
Density	0.844 g/cm <sup>3</sup> (at 15-25 °C) [6] [9]
Melting Point	-60 °C [6] [9]
Boiling Point	143 °C [6] [9]
Physical Form	Colorless liquid [7] [9]

## Biological Significance and Research Applications

Despite its simple alcohol classification, **3,3-Dimethyl-1-butanol** (DMB) is a significant compound in scientific research due to its biological effects.

- **Mode of Action:** DMB is a structural analog of choline [6]. It non-lethally inhibits the formation of trimethylamine (TMA) by gut microbes. TMA is converted in the liver to Trimethylamine N-oxide (TMAO), a metabolite strongly linked to the promotion of atherosclerosis [6] [7].
- **Observed Effects:** Studies in mice have shown that DMB can reduce TMAO levels, inhibit the formation of atherosclerotic lesions, and attenuate cardiac remodeling in heart failure models. It has also been found in balsamic vinegars, red wines, and certain oils [6] [7].
- **Experimental Protocol Insight:** A key study administered DMB to mice (at 1.0% v/v) via drinking water, starting one week before a dietary challenge with choline or TMAO, and continued for up to 16 weeks. TMA and TMAO levels in the blood were measured using liquid chromatography-coupled tandem mass spectrometry (LC/MS/MS), and atherosclerotic plaque areas were quantified in the aortic sinus and aorta [6] [7].

The following diagram outlines the experimental workflow and the role of DMB in inhibiting TMAO formation:



[Click to download full resolution via product page](#)

*Experimental workflow showing DMB inhibition of gut microbial TMA production.*

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. 10.1 Structure and Classification of Alcohols [chem.libretexts.org]
2. Primary, Secondary, Tertiary, and Quaternary in Organic ... [masterorganicchemistry.com]
3. Tertiary Alcohols - (Organic Chemistry) - Vocab, Definition, ... [fiveable.me]
4. Medical Definition of TERTIARY ALCOHOL [merriam-webster.com]

5. ZFIN ChEBI: tertiary alcohol [zfin.org]
6. 3,3-Dimethyl-1-butanol [en.wikipedia.org]
7. 3,3-Dimethyl-1-butanol (CAS 624-95-3) [scbt.com]
8. 1-Butanol, 3,3-dimethyl- - the NIST WebBook [webbook.nist.gov]
9. 3,3-Dimethyl-1-butanol (CAS No. 624-95-3) [samaterials.com]

To cite this document: Smolecule. [Structural Classification of 3,3-Dimethyl-1-butanol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b601054#is-3-3-dimethyl-1-butanol-a-tertiary-alcohol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)